

Biological Activity of 2-Hydroxy-5-phenylpentanoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

[Get Quote](#)

Technical Guide & Whitepaper

Executive Summary

2-Hydroxy-5-phenylpentanoic acid (also referred to as 2-hydroxy-5-phenylvaleric acid) is an -hydroxy acid (AHA) derivative of phenylpentanoic acid. While structurally simple, its biological significance lies in its ability to mimic the transition state of peptide hydrolysis. It serves as a privileged scaffold in medicinal chemistry, primarily as a Zinc-Binding Group (ZBG) in the development of potent inhibitors for M1 metallo-aminopeptidases, including Insulin-Regulated Aminopeptidase (IRAP) and Endoplasmic Reticulum Aminopeptidase 1 (ERAP1). Beyond its pharmacological utility, it acts as a microbial metabolite with potential antimicrobial properties homologous to phenyllactic acid.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Property	Specification
IUPAC Name	2-Hydroxy-5-phenylpentanoic acid
Molecular Formula	
Molecular Weight	194.23 g/mol
Chirality	Contains one stereocenter at C2. [1] [2] The (S)-enantiomer is often the bioactive congener in enzyme mimicry (resembling L-amino acids).
Lipophilicity (LogP)	~1.74 (Predicted)
pKa	~3.8 - 4.2 (Carboxylic acid)
Solubility	Soluble in alcohols (MeOH, EtOH), DMSO; sparingly soluble in water.

Primary Biological Activity: Metallo-Aminopeptidase Inhibition

The most authoritative biological activity of **2-hydroxy-5-phenylpentanoic acid** is its role as a competitive inhibitor and transition-state mimetic for Zinc-dependent metalloproteases.

Mechanism of Action: The "Zinc-Trap"

M1 aminopeptidases (like IRAP, ERAP1, and Aminopeptidase N) catalyze the cleavage of N-terminal amino acids from peptides. Their active site contains a catalytic Zinc ion (

) coordinated by histidine and glutamate residues.

2-Hydroxy-5-phenylpentanoic acid functions as a substrate analogue where the N-terminal amino group is replaced by a hydroxyl group.

- Zinc Chelation: The

-hydroxyl group and the adjacent carbonyl oxygen of the carboxylate coordinate the active site

ion. This bidentate coordination displaces the catalytic water molecule, preventing peptide hydrolysis.

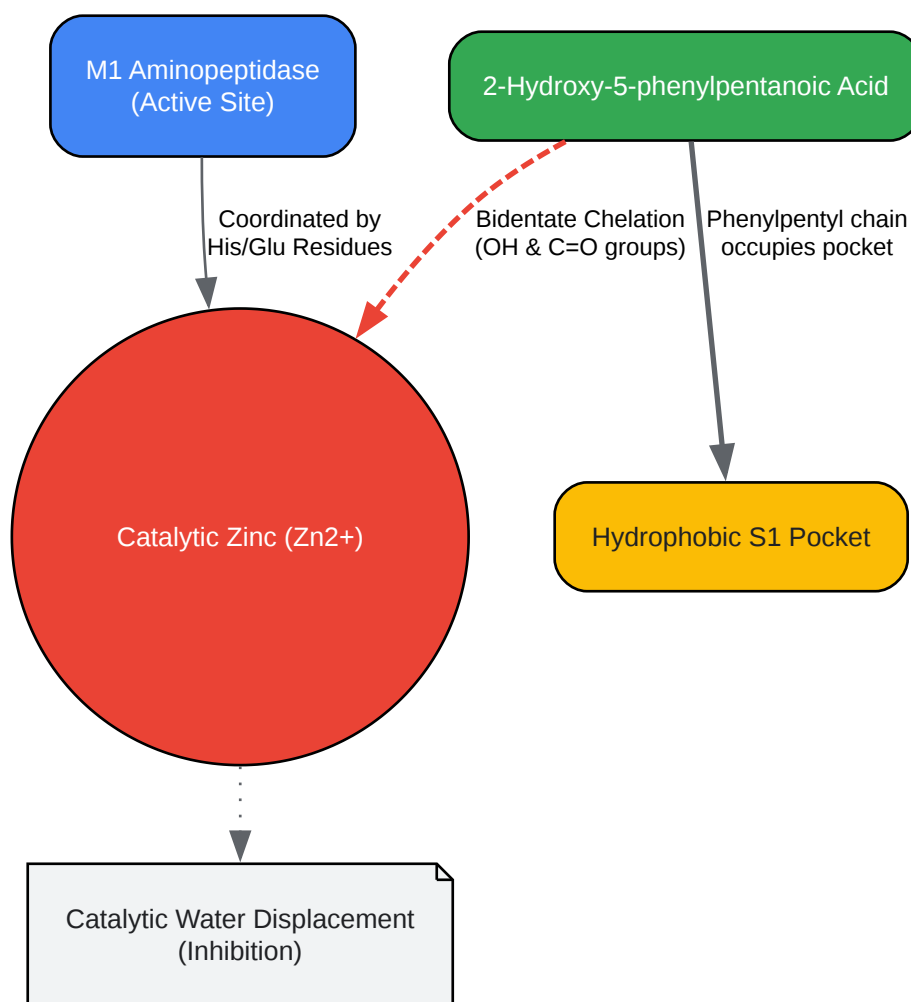
- **S1 Pocket Occupancy:** The hydrophobic 5-phenylpentyl side chain extends into the enzyme's S1 specificity pocket. This pocket is typically large and hydrophobic in enzymes like IRAP and ERAP1, designed to accommodate bulky side chains (e.g., Leucine, Phenylalanine).
- **Transition State Mimicry:** The tetrahedral geometry formed upon Zinc binding mimics the transition state of the peptide bond hydrolysis, resulting in high-affinity, reversible inhibition.

Therapeutic Relevance (IRAP & ERAP1)[10]

- **IRAP Inhibition:** IRAP regulates oxytocin and vasopressin levels and is involved in GLUT4 trafficking. Inhibitors based on the 2-hydroxy-5-phenylpentanoic scaffold (often coupled with a P1' amino acid like Leucine) have shown nanomolar potency (nM). These inhibitors are investigated for enhancing cognitive function (memory retention).
- **ERAP1 Inhibition:** ERAP1 trims peptides for MHC Class I presentation. Inhibitors utilizing this scaffold modulate the immune response, offering potential pathways for cancer immunotherapy and treating autoimmune diseases like ankylosing spondylitis.

Visualization of Inhibition Mechanism

The following diagram illustrates the coordination mode of **2-hydroxy-5-phenylpentanoic acid** within the metalloprotease active site.



[Click to download full resolution via product page](#)

Caption: Schematic of the bidentate Zinc coordination and S1 pocket occupancy by **2-hydroxy-5-phenylpentanoic acid**.

Secondary Activity: Microbial Metabolism & Antimicrobial Potential

Homology to Phenyllactic Acid

2-Hydroxy-5-phenylpentanoic acid is structurally homologous to 3-phenyllactic acid (PLA), a well-documented antimicrobial metabolite produced by Lactic Acid Bacteria (LAB) such as *Lactobacillus* species.

- Mechanism: Like PLA, the amphiphilic nature of **2-hydroxy-5-phenylpentanoic acid** (hydrophilic -hydroxy head + hydrophobic phenyl tail) allows it to interact with bacterial cell membranes and interfere with proton gradients.
- Spectrum: While less studied than PLA, the extended alkyl chain (pentanoic vs. propanoic) increases lipophilicity, potentially enhancing activity against Gram-positive bacteria and specific fungi by disrupting membrane integrity.

Metabolic Pathway

In microbial systems (and potentially mammalian metabolism), this compound can be generated via:

- Transamination: Conversion of Homophenylalanine to 2-oxo-5-phenylpentanoic acid.
- Dehydrogenase Activity: Reduction of the 2-oxo intermediate by Lactate Dehydrogenase (LDH) or specific Hydroxyisocaproate Dehydrogenases (HicDH) to yield the chiral -hydroxy acid.

Experimental Protocols

Protocol A: Enzymatic Synthesis of (S)-2-Hydroxy-5-phenylpentanoic Acid

Rationale: Enzymatic synthesis ensures high enantiomeric purity, critical for biological activity.

Reagents:

- Substrate: 2-Oxo-5-phenylpentanoic acid (50 mM)
- Enzyme: Recombinant L-Lactate Dehydrogenase (L-LDH) or D-LDH (depending on desired chirality).
- Cofactor: NADH (60 mM)
- Buffer: Phosphate Buffer (100 mM, pH 7.4)

Workflow:

- Preparation: Dissolve 2-oxo-5-phenylpentanoic acid in Phosphate Buffer. Adjust pH to 7.4.
- Initiation: Add NADH (1.2 eq) and the LDH enzyme unit (5 U/mL).
- Incubation: Incubate at 30°C with gentle shaking for 12–24 hours. Monitor NADH consumption at 340 nm.
- Termination: Acidify reaction mixture to pH 2.0 using 1M HCl to protonate the acid.
- Extraction: Extract 3x with Ethyl Acetate.
- Purification: Dry organic layer over
 , concentrate, and purify via recrystallization or silica gel chromatography.

Protocol B: Aminopeptidase Inhibition Assay (IRAP/ERAP1)

Rationale: To quantify the biological activity (
) of the molecule against target metalloproteases.

Reagents:

- Enzyme: Recombinant human IRAP or ERAP1 (10 nM final conc).
- Substrate: L-Leucine-p-nitroanilide (L-Leu-pNA) (100 µM).
- Inhibitor: **2-Hydroxy-5-phenylpentanoic acid** (Serial dilutions: 1 nM – 100 µM).
- Buffer: 50 mM HEPES, 100 mM NaCl, pH 7.0.

Workflow:

- Plate Setup: In a 96-well clear plate, add 80 µL of Buffer.
- Inhibitor Addition: Add 10 µL of Inhibitor solution (various concentrations).

- Enzyme Addition: Add 10 μ L of Enzyme solution. Incubate for 15 mins at 37°C to allow equilibrium binding.
- Substrate Initiation: Add 100 μ L of L-Leu-pNA substrate.
- Measurement: Monitor absorbance at 405 nm (release of p-nitroaniline) kinetically for 30 minutes.
- Analysis: Plot Initial Velocity () vs. Log[Inhibitor]. Fit to a sigmoidal dose-response curve to calculate .

Synthesis & Pathway Visualization

The following diagram outlines the enzymatic production and the downstream application of the molecule.



[Click to download full resolution via product page](#)

Caption: Enzymatic synthesis pathway converting the keto-acid precursor to the bioactive alpha-hydroxy acid.

References

- Stamatiou, G. et al. (2021). Closure and Substrate Binding Explain the ERAP1 Allosteric Regulation Mechanism. Nature Communications. [Link](#)
- Mpakali, A. et al. (2020).

-Hydroxy-

-Amino Acid Derivatives. Journal of Medicinal Chemistry. [Link](#)

- Huang, P.Q. et al. (1998).[3] A Versatile Approach to the Activated Form of (3S, 4R)-Statine and Its Analogues. Synthetic Communications. [Link](#)
- FooDB. (2015).[4] Compound Summary: 2-Hydroxyvaleric acid.[4] (Reference for physicochemical class properties). [Link](#)
- PubChem. (2024).[5] **2-Hydroxy-5-phenylpentanoic acid** Compound Summary. National Library of Medicine. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. EnamineStore [enaminestore.com]
- 2. bib-pubdb1.desy.de [bib-pubdb1.desy.de]
- 3. tandfonline.com [tandfonline.com]
- 4. Showing Compound 2-Hydroxyvaleric acid (FDB022717) - FooDB [foodb.ca]
- 5. 2-Amino-5-phenylpentanoic acid | C₁₁H₁₅NO₂ | CID 296866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Biological Activity of 2-Hydroxy-5-phenylpentanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2476130/docs#biological-activity-of-2-hydroxy-5-phenylpentanoic-acid\]](https://www.benchchem.com/product/b2476130/docs#biological-activity-of-2-hydroxy-5-phenylpentanoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)